

chlorobutanol purification sublimation recrystallization

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Compound Focus: Chlorobutanol

CAS No.: 57-15-8

Cat. No.: S523513

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Purification Method Comparison

For a quick overview, the table below compares the two primary purification methods for **Chlorobutanol** based on the information from the search results.

Feature	Sublimation	Recrystallization
Basic Principle	Solid → Vapor → Solid transition [1]	Dissolution in hot solvent, then crystallization upon cooling [1]
Key Advantage	Yields a very pure, volatile solid [1]	Effective for purification on a laboratory scale [1]
Typical Purity Outcome	High	High
Reported Solvent	Not Applicable	Acetone [1]
Throughput	Suited for small-scale	Suited for small-scale

Detailed Experimental Protocols

Sublimation Purification

This protocol is derived from the general method mentioned for **Chlorobutanol** [1].

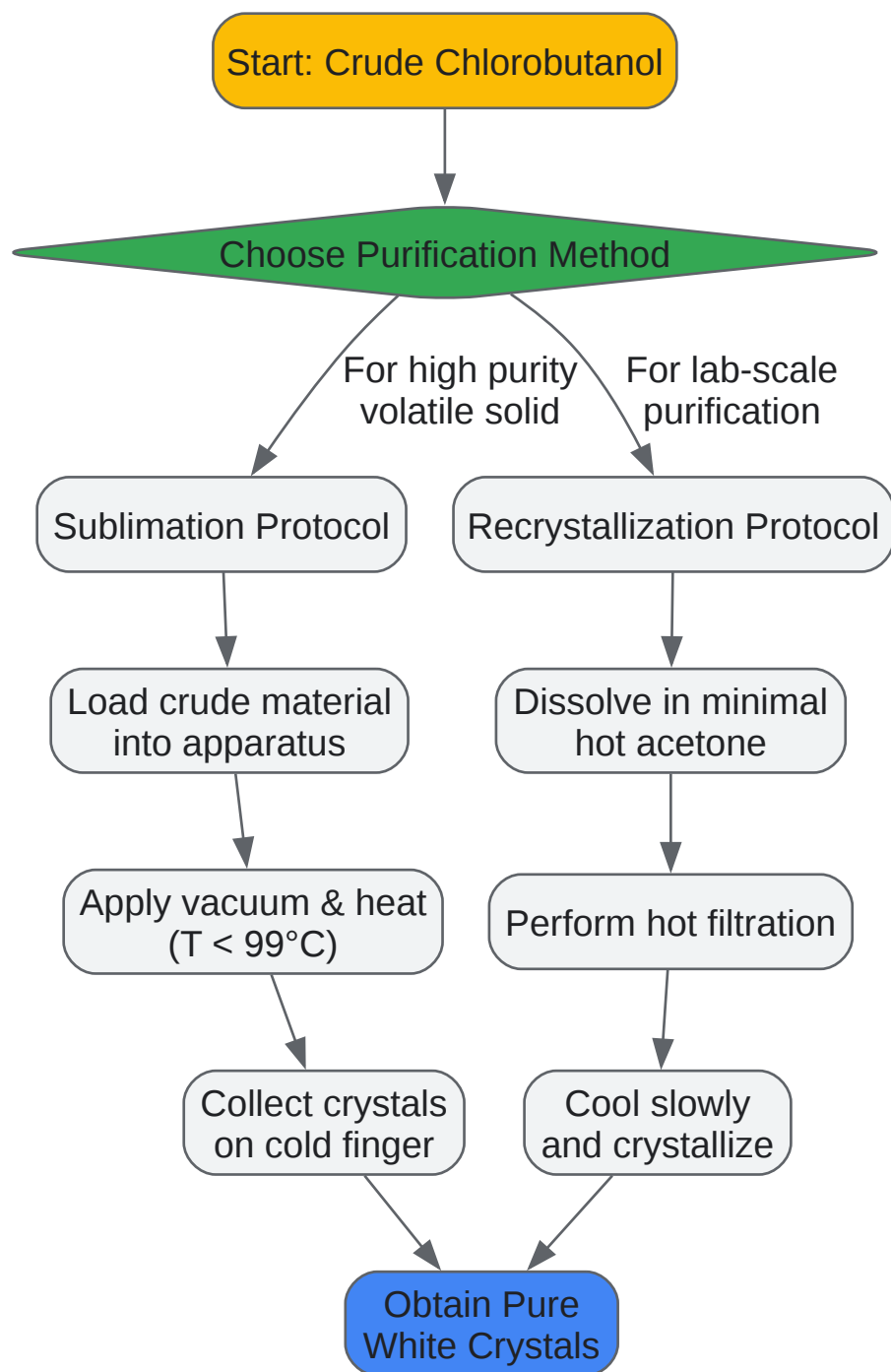
- **Step 1: Apparatus Setup.** Load crude **chlorobutanol** into a sublimation apparatus, ensuring the cold finger is in place and cooled with circulating coolant.
- **Step 2: Apply Vacuum and Heat.** Gradually apply a vacuum to the system. Carefully heat the sample, ensuring the temperature remains below its melting point (95–99 °C) to prevent decomposition.
- **Step 3: Collect Pure Product.** Pure **chlorobutanol** will sublime and deposit as crystals on the cooled surface of the cold finger.
- **Step 4: Conclude the Process.** Once sublimation is complete, carefully turn off the heat and release the vacuum. Scrape the purified white crystals from the cold finger for collection.

Recrystallization Purification

This protocol is based on the solvent mentioned for purifying **Chlorobutanol** [1].

- **Step 1: Dissolve the Crude Product.** Dissolve the crude **chlorobutanol** in a minimal volume of hot acetone in an Erlenmeyer flask.
- **Step 2: Perform Hot Filtration.** If insoluble impurities are present, perform a hot filtration through fluted filter paper to remove them.
- **Step 3: Cool for Crystallization.** Allow the filtrate to cool slowly to room temperature, then further cool it in an ice-water bath to maximize crystal yield.
- **Step 4: Collect and Wash Crystals.** Isolate the crystals using vacuum filtration on a Büchner funnel. Wash the crystals with a small amount of cold acetone to remove residual mother liquor.
- **Step 5: Dry the Product.** Allow the crystals to air-dry on the filter paper or in a desiccator. The product is a white solid with a camphor-like odor [1].

The following workflow diagram outlines the decision path for the two purification methods:



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Troubleshooting FAQs

1. Why is my recrystallization yield low, with crystals not forming?

- **Cause:** The solution may be insufficiently concentrated or supersaturated.
- **Solution:** Carefully evaporate a portion of the solvent or use a poorer antisolvent to induce crystallization. Scratching the flask interior with a glass rod can also provide a nucleation site.
- **Prevention:** Ensure the solution is saturated at its boiling point and allow it to cool slowly and undisturbed.

2. My sublimation setup isn't collecting any crystals. What went wrong?

- **Cause:** Inadequate vacuum, incorrect temperature, or a leak in the apparatus.
- **Solution:** Verify the vacuum seal and pressure. Ensure the heating temperature is high enough for sublimation but below the compound's melting point (95–99 °C). Check that the coolant is flowing properly through the cold finger.
- **Prevention:** Perform a pre-run check of all connections and temperature controls.

3. The purified product appears discolored or has an oily consistency.

- **Cause:** This is often due to decomposition from excessive heat or the presence of impurities that co-sublime/dissolve.
- **Solution:** For recrystallization, perform a hot filtration and consider using activated carbon. For sublimation, carefully optimize the temperature and consider a second sublimation cycle.
- **Prevention:** Always use gentle heat and monitor temperatures closely.

Critical Safety Notes

When handling **chlorobutanol**, please adhere to the following safety guidelines:

- **Toxicity:** **Chlorobutanol** is toxic to the liver, a skin irritant, and a severe eye irritant [1].
- **Personal Protective Equipment (PPE):** Always wear appropriate gloves, safety glasses, and a lab coat.
- **Engineering Controls:** Work in a well-ventilated fume hood, especially when handling hot solvents or during sublimation.
- **Solvent Handling:** Acetone is highly flammable. Keep away from open flames and heat sources.

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References

1. Chlorobutanol [en.wikipedia.org]

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